

# An In-Depth Technical Guide to P-Toluidine-D9: Synthesis, Characterization, and Applications

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *P-Toluidine-D9*

CAS No.: 352431-23-3

Cat. No.: B1473876

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This guide provides a comprehensive technical overview of **P-Toluidine-D9**, a deuterated isotopologue of p-toluidine. It is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds in their work. This document delves into the chemical structure, molecular weight, synthesis, and analytical characterization of **P-Toluidine-D9**, with a particular focus on its applications in mechanistic studies and as an internal standard.

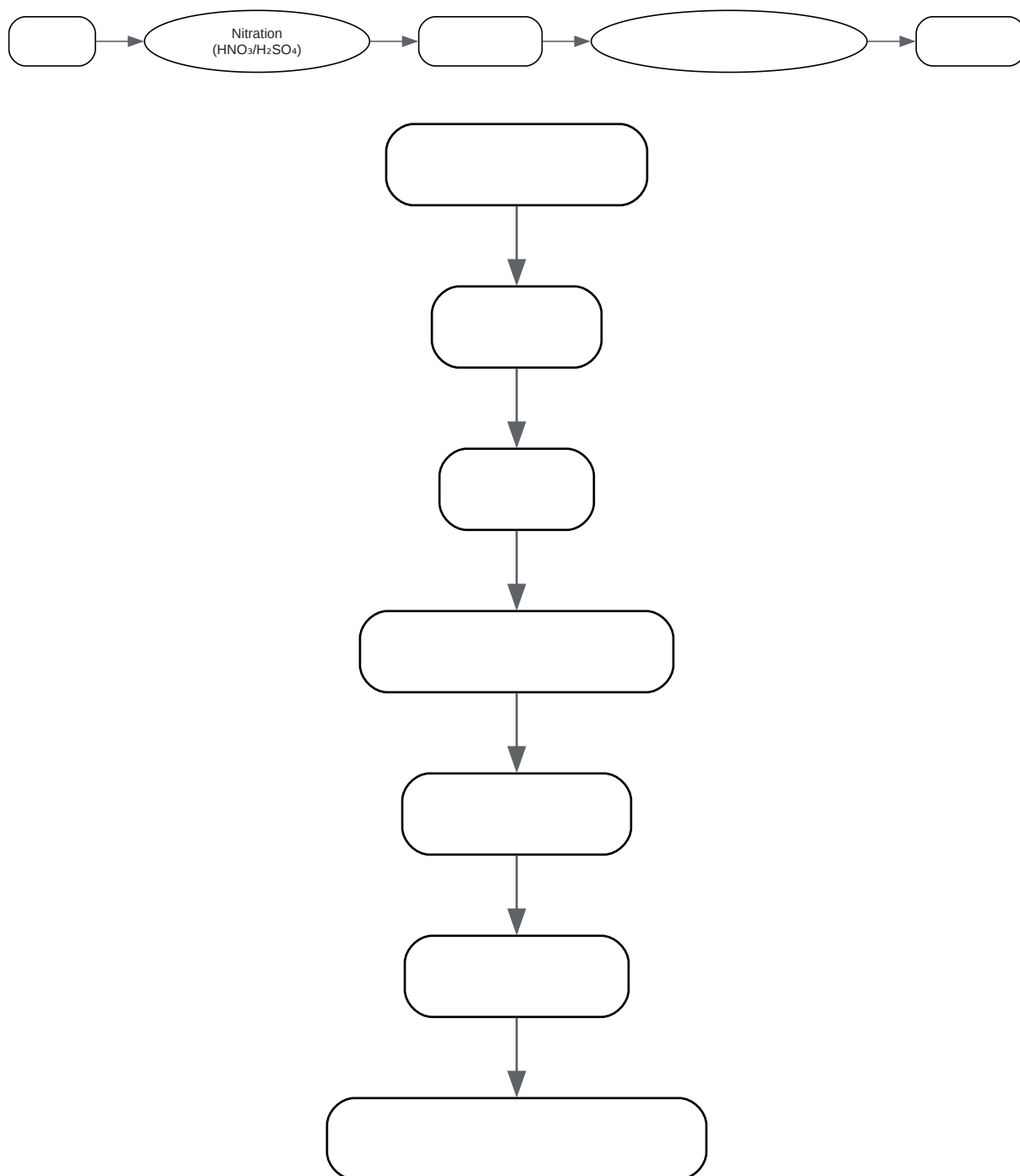
## Introduction to P-Toluidine-D9

**P-Toluidine-D9** is a stable, non-radioactive isotopologue of p-toluidine where nine hydrogen atoms have been replaced with deuterium. This isotopic substitution imparts a higher molecular weight without significantly altering the chemical properties of the molecule, making it an invaluable tool in various scientific disciplines.

## Chemical Structure and Molecular Weight

The chemical structure of **P-Toluidine-D9** is analogous to that of p-toluidine, with deuterium atoms substituting for hydrogen on the aromatic ring, the methyl group, and the amino group.

Chemical Structure:



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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